

# Application of Holmium-Indium Compounds in Magnetic Refrigeration: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Holmium;indium	
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# Introduction

Magnetic refrigeration is an emerging, energy-efficient, and environmentally friendly cooling technology that utilizes the magnetocaloric effect (MCE). The MCE is a phenomenon in which a magnetic material undergoes a temperature change upon the application or removal of an external magnetic field. Holmium (Ho) and its intermetallic compounds are promising candidates for magnetic refrigeration, particularly at cryogenic temperatures, due to holmium's large magnetic moment. This document provides detailed application notes and protocols for the use of Holmium-Indium (Ho-In) compounds in magnetic refrigeration research.

# Physical Mechanism of the Magnetocaloric Effect

The magnetocaloric effect originates from the coupling of a material's magnetic sublattice with an external magnetic field, which alters the magnetic contribution to the total entropy of the solid. The total entropy (S) of a magnetic material is a sum of magnetic entropy (S\_M), lattice entropy (S\_L), and electronic entropy (S\_E). In the absence of a magnetic field, the magnetic moments (spins) of the material are randomly oriented in the paramagnetic state, leading to a high magnetic entropy.



When an external magnetic field is applied under isothermal conditions, the magnetic moments align with the field, causing a decrease in the magnetic entropy. This excess entropy is transferred to the crystal lattice, resulting in the release of heat. If the process is adiabatic (no heat exchange with the surroundings), the temperature of the material increases. Conversely, when the magnetic field is removed, the magnetic moments return to a disordered state, increasing the magnetic entropy. To conserve the total entropy in an adiabatic process, the lattice entropy must decrease, which leads to a cooling of the material. This process is the basis of the magnetic refrigeration cycle.

# **Holmium-Indium Compounds of Interest**

Several Holmium-Indium compounds have been investigated for their magnetocaloric properties. The Ho<sub>2</sub>In and Ho<sub>5</sub>In<sub>3</sub> compounds, in particular, have shown promising results.

- Ho2In: This compound exhibits two successive magnetic phase transitions: a spin-reorientation transition at approximately 32 K and a magnetic-ordering (paramagnetic to ferromagnetic) transition at its Curie temperature (T\_C) of about 85 K.[1][2] The presence of two distinct transitions close to each other results in a significant magnetocaloric effect over a broad temperature range, which is a desirable characteristic for a magnetic refrigerant.
- Ho<sub>5</sub>Sn<sub>3</sub>: While not a Ho-In compound, the study of the isostructural Ho<sub>5</sub>Sn<sub>3</sub> provides valuable insights. This compound shows an antiferromagnetic ordering below 28 K with further spin reorientation transitions at 16 K and 12 K. It displays a significant magnetocaloric effect with a change in the sign of the entropy change (ΔS) from positive to negative as the temperature increases, which is linked to these multiple spin reorientation transitions.
- HoIn<sub>3</sub>: This compound is known to order antiferromagnetically at a Néel temperature (T\_N) of 10.5 K. While detailed quantitative data on its magnetocaloric effect is not readily available in the reviewed literature, its magnetic ordering properties suggest it could be a candidate for low-temperature magnetic refrigeration.

# **Quantitative Data on Magnetocaloric Properties**

The magnetocaloric effect is quantified by two primary parameters: the isothermal magnetic entropy change ( $\Delta S$  M) and the adiabatic temperature change ( $\Delta T$  ad). The following table



summarizes the available quantitative data for selected Holmium-Indium and related compounds.

Compound	Transition Temperature (K)	Magnetic Field Change (T)	Max. Isothermal Magnetic Entropy Change (- ΔS_M) (J/kg·K)	Adiabatic Temperature Change (ΔT_ad) (K)
Ho₂In	T_SR = 32	5	6.3[1][2]	Not Reported
T_C = 85	5	11.2[1][2]	Not Reported	
Ho₅Sn₃	~30	5	9.5	Not Reported

Note: T\_SR refers to the spin-reorientation transition temperature, and T\_C refers to the Curie temperature. Data for HoIn<sub>3</sub> is not included due to the lack of available quantitative magnetocaloric measurements in the reviewed literature.

# Experimental Protocols Protocol 1: Synthesis of Polycrystalline Holmium-Indium Compounds

This protocol is adapted from a general method for synthesizing rare-earth intermetallic compounds.

#### Materials:

- High-purity Holmium (Ho) metal (≥99.9%)
- High-purity Indium (In) metal (≥99.99%)
- Argon gas (high purity)
- Tantalum foil

## Equipment:



- Arc furnace with a water-cooled copper hearth and a non-consumable tungsten electrode
- Vacuum sealing equipment
- Quartz tubes
- Tube furnace with temperature control

#### Procedure:

- Stoichiometric Weighing: Weigh the stoichiometric amounts of Ho and In metals corresponding to the desired compound (e.g., Ho<sub>2</sub>In, HoIn<sub>3</sub>). An excess of the more volatile component (Indium) by about 1-2 wt% is recommended to compensate for potential evaporation losses during arc melting.
- Arc Melting:
  - Place the weighed metals on the water-cooled copper hearth of the arc furnace.
  - Evacuate the furnace chamber to a high vacuum (e.g., 10<sup>-3</sup> mbar) and then backfill with high-purity argon gas. Repeat this process several times to ensure an inert atmosphere.
  - Melt the metals together by striking an arc with the tungsten electrode.
  - To ensure homogeneity, re-melt the resulting ingot multiple times, flipping it over between each melting step.

#### Annealing:

- Wrap the as-cast ingot in tantalum foil to prevent reaction with the quartz tube at high temperatures.
- Seal the wrapped ingot in an evacuated quartz tube.
- Place the sealed quartz tube in a tube furnace.
- Anneal the sample at a specific temperature for an extended period to promote the formation of the desired single-phase compound and to relieve internal stresses. The



exact annealing temperature and duration are crucial and need to be optimized for each specific compound. For many rare-earth intermetallics, annealing temperatures are typically in the range of 700-900°C for several days to a week.

- Characterization:
  - After annealing, quench the sample in cold water.
  - Characterize the crystal structure and phase purity of the final product using powder X-ray diffraction (XRD).

# **Protocol 2: Measurement of Magnetocaloric Effect**

The magnetocaloric effect can be determined indirectly from magnetization measurements or directly via heat capacity measurements.

A. Indirect Method: From Isothermal Magnetization Measurements

#### Equipment:

 Vibrating Sample Magnetometer (VSM) or a SQUID magnetometer with a temperaturecontrolled sample environment.

#### Procedure:

- Sample Preparation: Prepare a small, regularly shaped sample of the synthesized Ho-In compound.
- Isothermal Magnetization Measurements:
  - Measure the magnetization (M) as a function of the applied magnetic field (H) at various constant temperatures (T) around the magnetic transition temperature(s) of the compound.
  - The temperature steps should be small (e.g., 1-2 K) near the transition to accurately capture the change in magnetization.
- Calculation of Isothermal Magnetic Entropy Change (ΔS M):



 The isothermal magnetic entropy change is calculated from the magnetization data using the Maxwell relation:

$$\Delta S_M(T, \Delta H) = \int [H_{initial} to H_{final}] (\partial M(T,H)/\partial T)_H dH$$

Numerically, this can be approximated by:

$$\Delta S M((T_1+T_2)/2, \Delta H) = (1/(T_2-T_1)) * [[H initial to H final] (M(T_2,H) - M(T_1,H)) dH$$

where  $M(T_1,H)$  and  $M(T_2,H)$  are the magnetization values at temperatures  $T_1$  and  $T_2$  under a magnetic field H.

B. Direct Method: From Heat Capacity Measurements

#### Equipment:

 Physical Property Measurement System (PPMS) or a dedicated calorimeter capable of measuring heat capacity in a magnetic field.

### Procedure:

- Sample Preparation: Prepare a small, well-characterized sample of the Ho-In compound.
- Heat Capacity Measurements:
  - Measure the heat capacity (C\_p) of the sample as a function of temperature (T) at a constant magnetic field (H).
  - Perform these measurements at different magnetic field strengths, including zero field.
- Calculation of Adiabatic Temperature Change (ΔT ad):
  - The adiabatic temperature change can be calculated from the heat capacity data using the following relation:

$$\Delta T_{ad}(T, \Delta H) = -\int [H_{initial}] (T/C_p(T,H)) * (\partial M(T,H)/\partial T)_H dH$$

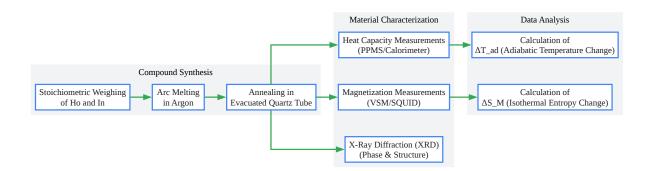


 $\circ$  Alternatively,  $\Delta T$ \_ad can be determined from the entropy curves obtained by integrating the C\_p/T vs. T data.

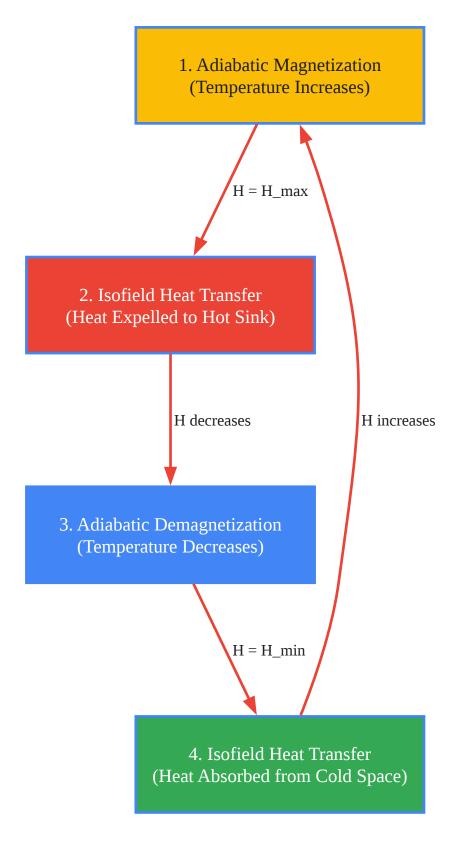
# Visualizations Experimental Workflow

The following diagram illustrates the typical workflow for the synthesis and characterization of Holmium-Indium compounds for magnetocaloric applications.









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# References

- 1. Competing magnetic interactions and magnetocaloric effect in Ho5Sn3 PubMed [pubmed.ncbi.nlm.nih.gov]
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